

spectroscopic data (NMR, IR, MS) of 2-Thia-6-azaspiro[3.3]heptane

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Compound of Interest

Compound Name: 2-Thia-6-azaspiro[3.3]heptane

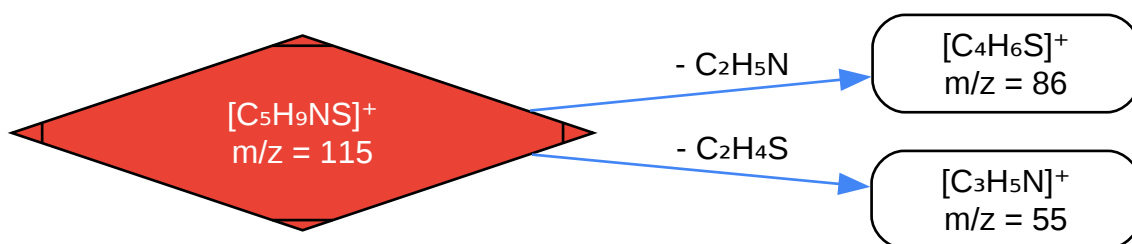
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Introduction to 2-Thia-6-azaspiro[3.3]heptane

2-Thia-6-azaspiro[3.3]heptane is a unique heterocyclic compound featuring a spirocyclic system composed of two four-membered rings, an azetidine and a thietane, sharing a central quaternary carbon. Spiro[3.3]heptane scaffolds have garnered significant interest in medicinal chemistry as bioisosteres for more common cyclic systems, offering a rigid three-dimensional structure with well-defined exit vectors for substitution. The introduction of heteroatoms, in this case, nitrogen and sulfur, imparts specific physicochemical properties relevant to drug design, such as modulated polarity and potential for hydrogen bonding.

The rigid nature of the spiro[3.3]heptane core can lead to improved metabolic stability and binding affinity. Understanding the spectroscopic characteristics of the parent scaffold is fundamental for the efficient characterization of its derivatives during the drug development process.



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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com